

# Essential Safety and Handling Guide for Delavinone (Delavirdine Mesylate)

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## Compound of Interest

Compound Name: Delavinone

Cat. No.: B15587106

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This guide provides crucial safety and logistical information for laboratory personnel handling **Delavinone**, which is presumed to be Delavirdine Mesylate based on available data. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and proper disposal.

## Hazard Identification and Safety Data Summary

Delavirdine Mesylate is classified as a hazardous substance. The following table summarizes its key hazard information based on the Globally Harmonized System (GHS).

Hazard Classification	GHS Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed[1]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin[1]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled[1]
Skin Irritation	H315: Causes skin irritation[1]
Eye Irritation	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling Delavirdine Mesylate.

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling the substance.
- **Eye and Face Protection:** Use safety glasses with side-shields or chemical safety goggles.
- **Skin and Body Protection:** A laboratory coat is required. Ensure it is fully buttoned. For procedures with a higher risk of aerosolization or spillage, consider additional protective clothing such as an apron or coveralls.
- **Respiratory Protection:** If working outside of a ventilated enclosure or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary. Ensure good ventilation and exhaustion at the workplace<sup>[1]</sup>.

## Operational Plan for Handling

Adherence to a strict operational workflow is essential for minimizing exposure and ensuring a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS) for Delavirdine Mesylate.
- Work in a well-ventilated area, preferably within a chemical fume hood or other ventilated enclosure, especially when handling the powdered form to avoid dust generation<sup>[1]</sup>.
- Have an emergency plan and necessary spill cleanup materials readily available.

### 2. Handling the Compound:

- Don the appropriate PPE as outlined above.
- Avoid direct contact with the skin, eyes, and clothing.

- Prevent the formation of dust and aerosols. Use careful weighing and transfer techniques.
- If tablets need to be crushed, this must be done in a controlled environment like a pharmacy C-PEC or a fume hood to prevent dust inhalation[2].

### 3. Storage:

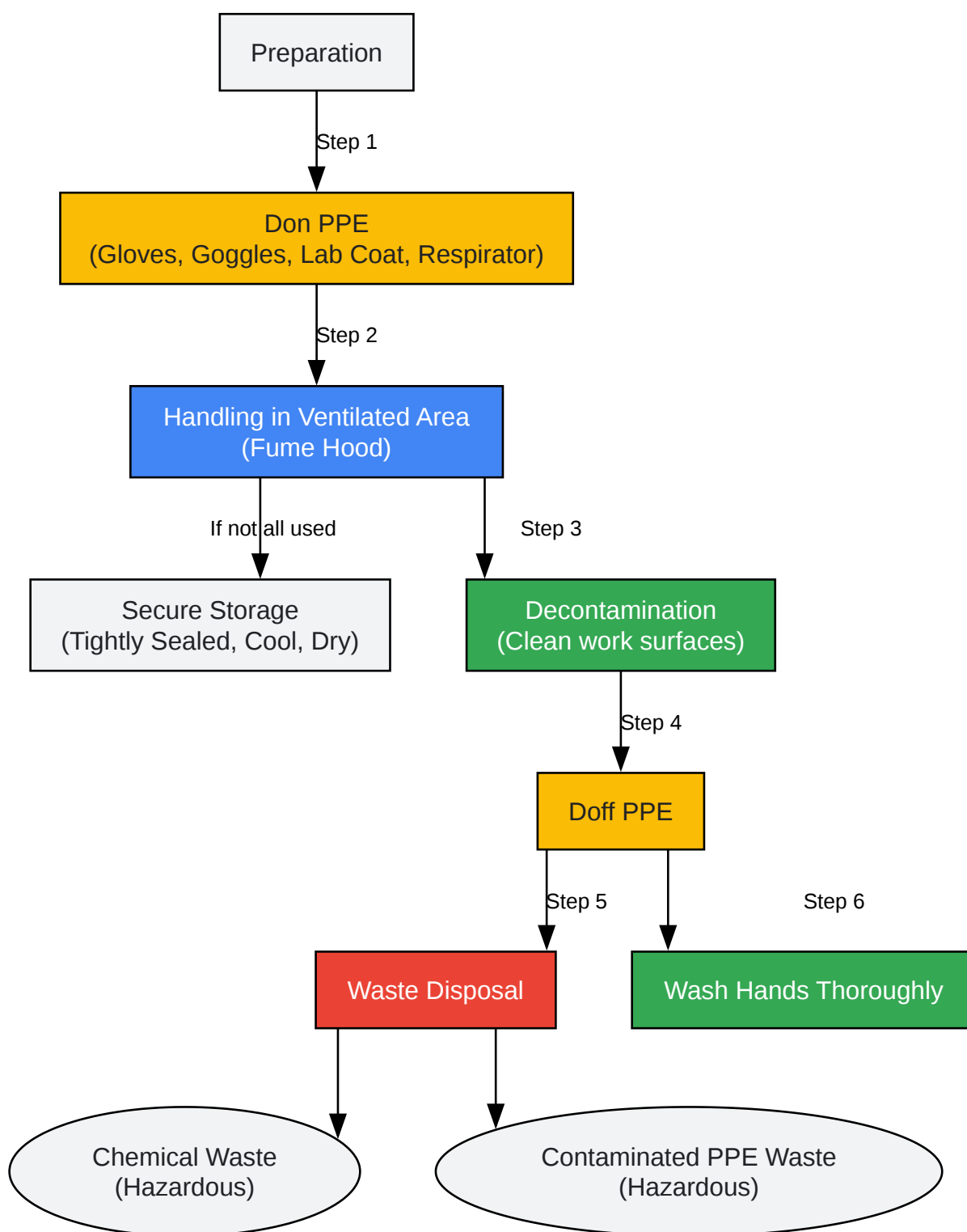
- Keep the container tightly sealed when not in use[1].
- Store in a cool, dry place, protected from light[3].
- Store away from incompatible materials.

## Disposal Plan

Proper disposal of Delavirdine Mesylate and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Chemical Waste: Unused or waste Delavirdine Mesylate should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the substance to enter sewers or surface and ground water[1].
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated disposable PPE should be placed in a designated hazardous waste container[2].
- Empty Containers: Empty containers should be triple-rinsed (if appropriate for the container type) with a suitable solvent, and the rinsate collected as hazardous waste. The decontaminated container can then be disposed of according to institutional guidelines.

## Workflow for Safe Handling and Disposal of Delavirone



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Caption: Workflow for the safe handling and disposal of **Delavinone**.

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## References

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